

An In-Depth Technical Guide to Optical Brightener OB-1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: OB-1

Cat. No.: B1677076

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Disclaimer: The designation "**OB-1**" is used for several distinct chemical and biological entities. This guide focuses exclusively on Optical Brightener **OB-1** (CAS 1533-45-5), a fluorescent whitening agent. Other molecules designated as **OB-1**, such as the STOML3 oligomerization blocker, the ORC ubiquitin ligase OBI1, and the odorant-binding protein OBP1, are unrelated and are not discussed herein.

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of Optical Brightener **OB-1**. It is intended for researchers, scientists, and professionals in drug development and material science who require detailed technical information.

Chemical Identity and Properties

Optical Brightener **OB-1**, with the chemical name 2,2'-(1,2-ethenediyldi-4,1-phenylene)bisbenzoxazole, is a high-performance fluorescent whitening agent.^[1] It belongs to the benzoxazole class of optical brighteners and is widely used to enhance the whiteness of polymers and synthetic fibers.^[2]

Chemical Structure

The chemical structure of Optical Brightener **OB-1** is characterized by a stilbene core with two benzoxazole groups attached to the phenyl rings.

IUPAC Name: 2,2'-(1,2-Ethenediyldi-4,1-phenylene)bisbenzoxazole^[1]

CAS Number: 1533-45-5[3]

Molecular Formula: $C_{28}H_{18}N_2O_2$ [3]

Molecular Weight: 414.45 g/mol [3]

Physicochemical Properties

OB-1 is a bright, yellowish-green crystalline powder.[3] A summary of its key physicochemical properties is presented in Table 1.

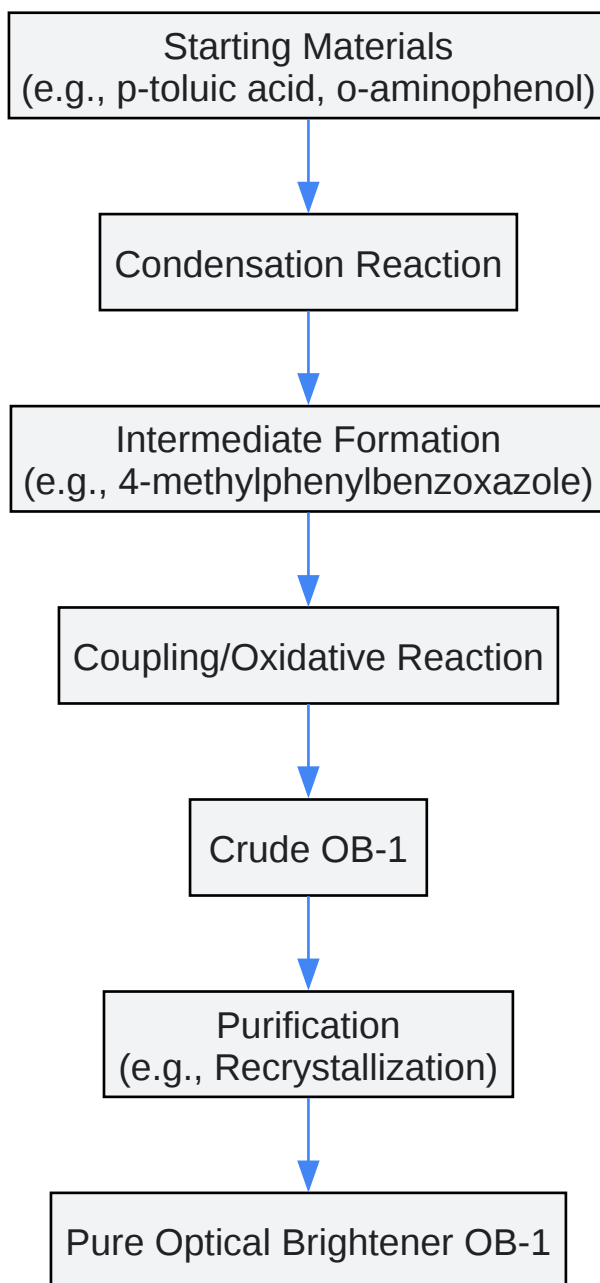
Property	Value	References
Appearance	Bright yellowish-green crystalline powder	[3]
Melting Point	355-360 °C	[2][3]
Boiling Point	Not available	
Solubility	Insoluble in water; soluble in common organic solvents such as alkanes and mineral oil.	[3]
Maximum Absorption Wavelength (λ_{max})	374 nm (in ethanol)	[3]
Maximum Emission Wavelength	434 nm (in ethanol)	[3]
Purity	$\geq 98.5\%$	[3]
Ash Content	$\leq 0.5\%$	[2]
Volatile Matter	$\leq 0.5\%$	[2]

Synthesis of Optical Brightener OB-1

Several methods for the synthesis of Optical Brightener **OB-1** have been reported, with the most common being the sulfur process, the sodium tert-butoxide method, and the oxazole aldehyde method.[4]

General Synthesis Workflow

The synthesis of **OB-1** generally involves a multi-step process that starts from simpler aromatic precursors. A generalized workflow is depicted below.



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Caption: Generalized synthesis workflow for Optical Brightener **OB-1**.

Experimental Protocols

This method involves the reaction of 4-methylphenylbenzoxazole with sulfur at high temperatures.

Protocol:

- 4-methylphenylbenzoxazole and sulfur are charged into a reaction vessel.
- The mixture is heated to 255-265 °C and maintained for 3-4 hours.[\[4\]](#)
- During the reaction, hydrogen sulfide gas is evolved and must be trapped.
- After cooling, the crude product is washed with a suitable solvent, such as xylene, to remove unreacted starting materials and byproducts.[\[4\]](#)
- The crude **OB-1** is then purified by recrystallization from a high-boiling point solvent like N,N-dimethylformamide (DMF).[\[4\]](#)

This process involves the coupling of p-chloromethylphenyl benzoxazole in the presence of a strong base.

Protocol:

- p-chloromethylphenyl benzoxazole is dissolved in a suitable solvent such as DMF.[\[4\]](#)
- The solution is cooled to below 0 °C.
- A solution of sodium tert-butoxide is added dropwise, and the reaction is allowed to proceed for 1-1.5 hours.[\[4\]](#)
- The reaction is quenched by the addition of a weak acid, such as glacial acetic acid, to neutralize the excess base.[\[4\]](#)
- The precipitated crude **OB-1** is collected by filtration.
- Purification is achieved by recrystallization from DMF or another suitable solvent.[\[4\]](#)

This is a widely used industrial method that involves an esterification and a condensation step.

Protocol:

- Esterification: p-chloromethylphenyl benzoxazole is reacted with triethyl phosphite at 155-160 °C for 4-6 hours to form the corresponding phosphonate ester.[4]
- Condensation: The phosphonate ester is then reacted with an equimolar amount of oxazole aldehyde in DMF. A solution of sodium methoxide is added dropwise at 40-45 °C. The temperature is then raised to 60 °C and held for 2-3 hours.[4]
- The crude **OB-1** precipitates upon cooling and is collected by filtration.[4]
- The product is purified by recrystallization.[4]

Biological Activity and Toxicological Profile

Involvement in Signaling Pathways

There is currently no scientific evidence to suggest that Optical Brightener **OB-1** is directly involved in any biological signaling pathways. Its primary application is in the field of material science as a fluorescent whitening agent.

It is important to note that the core structure of **OB-1** contains a stilbene moiety. Other stilbene derivatives, such as resveratrol, are known to possess a wide range of biological activities and can modulate various signaling pathways.[5][6] However, the extensive modifications to the stilbene core in **OB-1** result in a molecule with very different physicochemical and biological properties. Therefore, the known biological effects of other stilbenoids cannot be extrapolated to Optical Brightener **OB-1**.

Toxicological Data

The toxicological profile of Optical Brightener **OB-1** has not been exhaustively investigated.[1] Available data from Material Safety Data Sheets (MSDS) indicate the following:

Toxicological Endpoint	Observation	References
Acute Toxicity	No known acute effects.	[7]
Skin Irritation	May be mildly irritating.	[8]
Eye Irritation	Irritating to eyes.	[1]
Skin Sensitization	Not considered a skin sensitizer.	[8]
Carcinogenicity	Not classified as a carcinogen.	[1]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation upon inhalation.	[9]

It is recommended to handle Optical Brightener **OB-1** with appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, in a well-ventilated area.[9]

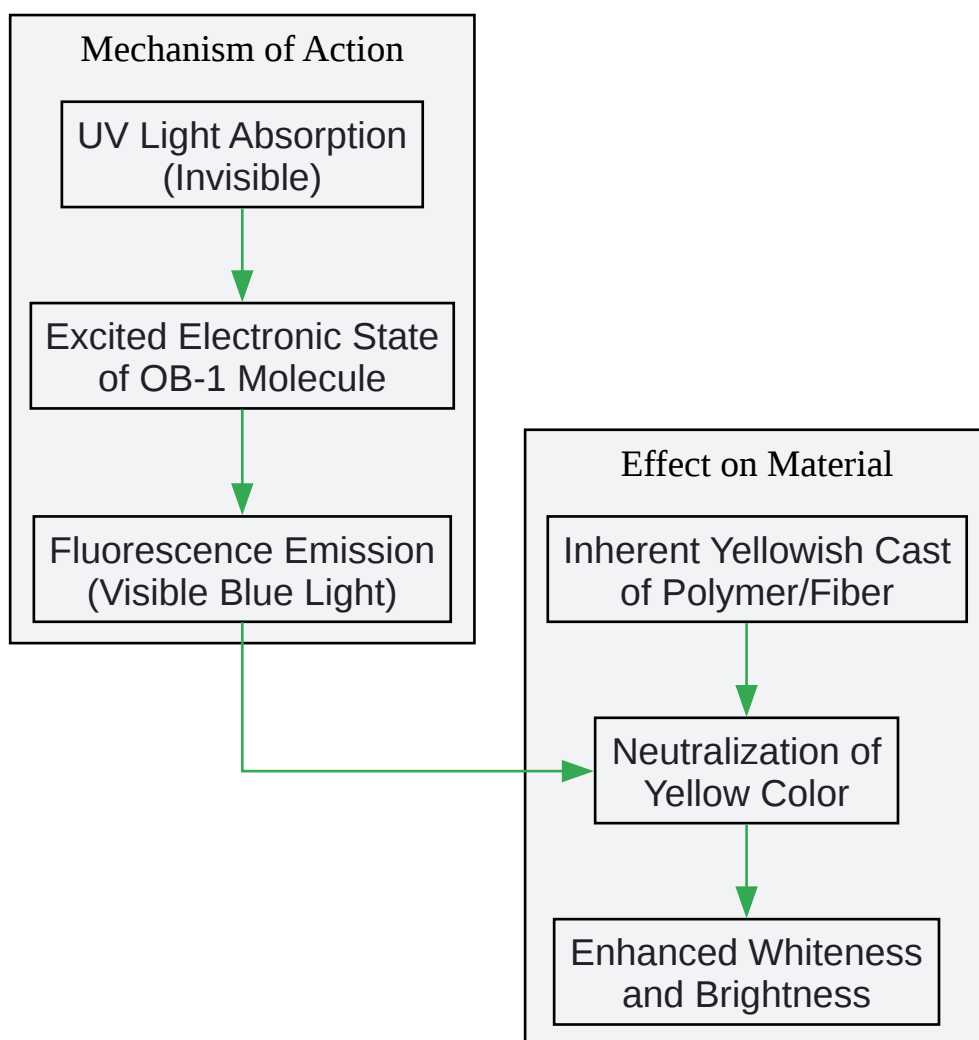
Applications

The primary application of Optical Brightener **OB-1** is as a whitening agent in a variety of polymers and synthetic fibers, particularly those processed at high temperatures due to its excellent thermal stability.[2][3]

Common Applications:

- Plastics: Polyvinyl chloride (PVC), Polypropylene (PP), Acrylonitrile butadiene styrene (ABS), Polystyrene (PS), Polycarbonate (PC), and others.[3]
- Synthetic Fibers: Polyester and nylon fibers.[10]
- Coatings and Inks: To enhance brightness and whiteness.[11]

The mechanism of action involves the absorption of ultraviolet (UV) light and re-emission of visible blue light, which counteracts the inherent yellow cast of the material, resulting in a whiter and brighter appearance.[11]



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Caption: Mechanism of action of Optical Brightener **OB-1**.

Conclusion

Optical Brightener **OB-1** is a chemically stable and highly effective fluorescent whitening agent with significant applications in the polymer and textile industries. Its synthesis is well-established, with several industrial-scale methods available. While it shares a structural motif with biologically active stilbenes, there is no evidence to suggest its involvement in biological signaling pathways. Its toxicological profile indicates a low level of hazard, although appropriate handling precautions should be observed. For researchers and scientists, **OB-1** serves as a key example of a functional organic molecule with widespread industrial utility.

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